

Proper Disposal of 3-Bromo-4'-fluorobenzophenone: A Comprehensive Guide

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Compound of Interest

Compound Name: **3-Bromo-4'-fluorobenzophenone**

Cat. No.: **B1333866**

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the proper disposal of **3-Bromo-4'-fluorobenzophenone** (CAS No. 46698-24-2).

Safety and Hazard Information

Before handling **3-Bromo-4'-fluorobenzophenone**, it is crucial to be aware of its associated hazards. The following table summarizes the key safety information based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Hazard Category	GHS Classification	Hazard Statement
Acute Toxicity	Oral, Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity	Single Exposure, Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Data sourced from the Safety Data Sheet for **3-Bromo-4'-fluorobenzophenone**.[\[1\]](#)

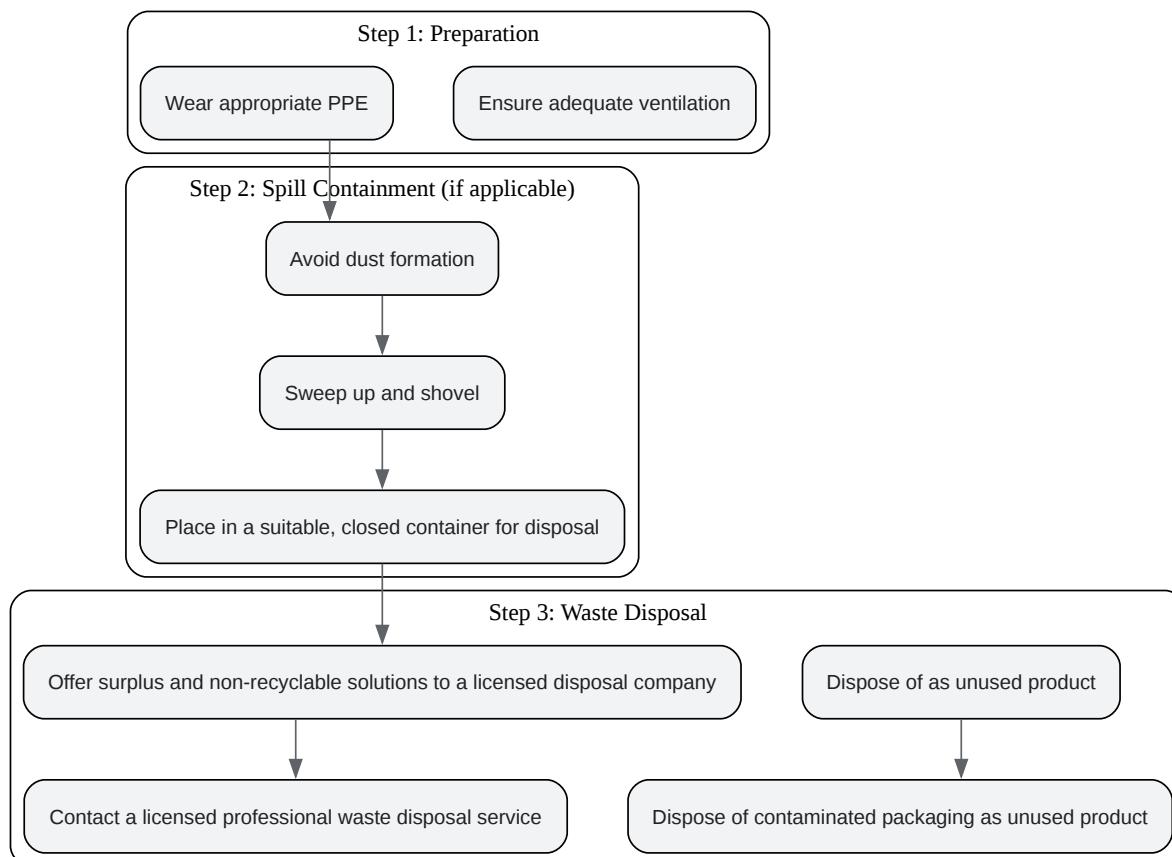
Personal Protective Equipment (PPE)

When handling **3-Bromo-4'-fluorobenzophenone**, appropriate personal protective equipment must be worn to minimize exposure and ensure safety. This includes:

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[[1](#)]
- Hand Protection: Wear suitable protective gloves.[[1](#)]
- Body Protection: A complete suit protecting against chemicals is recommended. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[[1](#)]
- Respiratory Protection: For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[[1](#)]

Step-by-Step Disposal Procedure

The proper disposal of **3-Bromo-4'-fluorobenzophenone** is critical to prevent harm to human health and the environment. The following workflow outlines the recommended disposal procedure.

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References

- 1. aaronchem.com [aaronchem.com]
- To cite this document: BenchChem. [Proper Disposal of 3-Bromo-4'-fluorobenzophenone: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1333866#3-bromo-4-fluorobenzophenone-proper-disposal-procedures>

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